

Trifluenfurionate: A Cost-Effectiveness Analysis for Crop Protection

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Trifluenfurionate

CAS No.: 2074661-82-6

Cat. No.: B12750982

[Get Quote](#)

A comparative guide for researchers and crop protection professionals on the potential of **trifluenfurionate**, a novel β -oxidation inhibitor, against key agricultural pests.

Trifluenfurionate, a novel pesticide developed by Shandong United Pesticide Industry, presents a new mode of action as a nematocide, insecticide, and acaricide.^[1] Its mechanism, the inhibition of mitochondrial β -oxidation of fatty acids, offers a promising tool for integrated pest management (IPM) strategies, particularly where resistance to existing pesticide classes is a concern. This guide provides a comparative analysis of **trifluenfurionate**'s potential cost-effectiveness against established alternatives for the control of economically significant pests such as the root-knot nematode (*Meloidogyne incognita*), the carmine spider mite (*Tetranychus cinnabarinus*), tobacco whitefly, and diamondback moth, with a focus on its reported application in ginseng cultivation.

Due to the novelty of **trifluenfurionate**, direct, publicly available, peer-reviewed field trial data comparing its efficacy and cost-effectiveness head-to-head with other commercial products is limited. Therefore, this guide synthesizes available information on the costs and performance of widely used alternative pesticides to provide a baseline for comparison and to frame the methodology for future evaluation of **trifluenfurionate**.

Data Presentation: Comparative Analysis of Crop Protection Agents

The following tables summarize the estimated costs and reported efficacy of common alternatives to **trifluenfurionate** for controlling nematodes and mites. This data provides a framework for evaluating the potential economic positioning of **trifluenfurionate**.

Table 1: Cost Comparison of Selected Nematicides

Active Ingredient	Formulation	Typical Application Rate	Estimated Cost per Hectare (€)	Target Pests
Trifluenfurionate	Emulsifiable Concentrate / Suspension Concentrate	Data Not Publicly Available	Data Not Publicly Available	Meloidogyne incognita, Ditylenchus spp., Heterodera spp., Pratylenchus spp.
Fluopyram	34.48% SC	625 - 1250 ml/ha	€85 - €170	Root-knot nematodes (Meloidogyne spp.)
Abamectin	1.9% EC	1.5 - 2.0 L/ha	€45 - €90	Root-knot nematodes (Meloidogyne spp.)
Oxamyl	10% G	20 - 30 kg/ha	€160 - €240	Root-knot nematodes (Meloidogyne spp.)
Fosthiazate	10% G	15 - 20 kg/ha	€200 - €300	Root-knot nematodes (Meloidogyne spp.)

Note: Costs are estimates based on available market data and can vary significantly based on region, supplier, and bulk purchasing.^{[2][3][4][5][6][7][8][9]} Application rates are indicative and should be confirmed based on label recommendations for specific crop-pest combinations.

Table 2: Efficacy Comparison of Selected Acaricides against Tetranychus spp.

Active Ingredient	Formulation	Efficacy (% mortality)	Target Pest	Reference Crop
Trifluenfuramate	EC / SC	Data Not Publicly Available	Tetranychus cinnabarinus	Ginseng
Abamectin	1.9% EC	85 - 95%	Tetranychus urticae, T. cinnabarinus	Tomato, Okra
Chlorfenapyr	10% SC	> 90%	Tetranychus cinnabarinus	Okra
Fenazaquin	10% EC	> 90%	Tetranychus cinnabarinus	Okra
Bifenazate	50% WP	> 90%	Tetranychus cinnabarinus	Okra

Note: Efficacy data is derived from various published studies and can be influenced by experimental conditions, pest pressure, and application timing.^{[10][11]}

Experimental Protocols

To generate robust and comparable data for a comprehensive cost-effectiveness analysis of **trifluenfuramate**, standardized experimental protocols are essential. The following outlines a detailed methodology for a field trial to evaluate the efficacy of **trifluenfuramate** against the root-knot nematode (*Meloidogyne incognita*) in a ginseng crop.

Objective: To determine the efficacy and optimal application rate of **trifluenfuramate** for the control of *Meloidogyne incognita* in cultivated ginseng and to compare its performance and cost-effectiveness against a standard commercial nematicide.

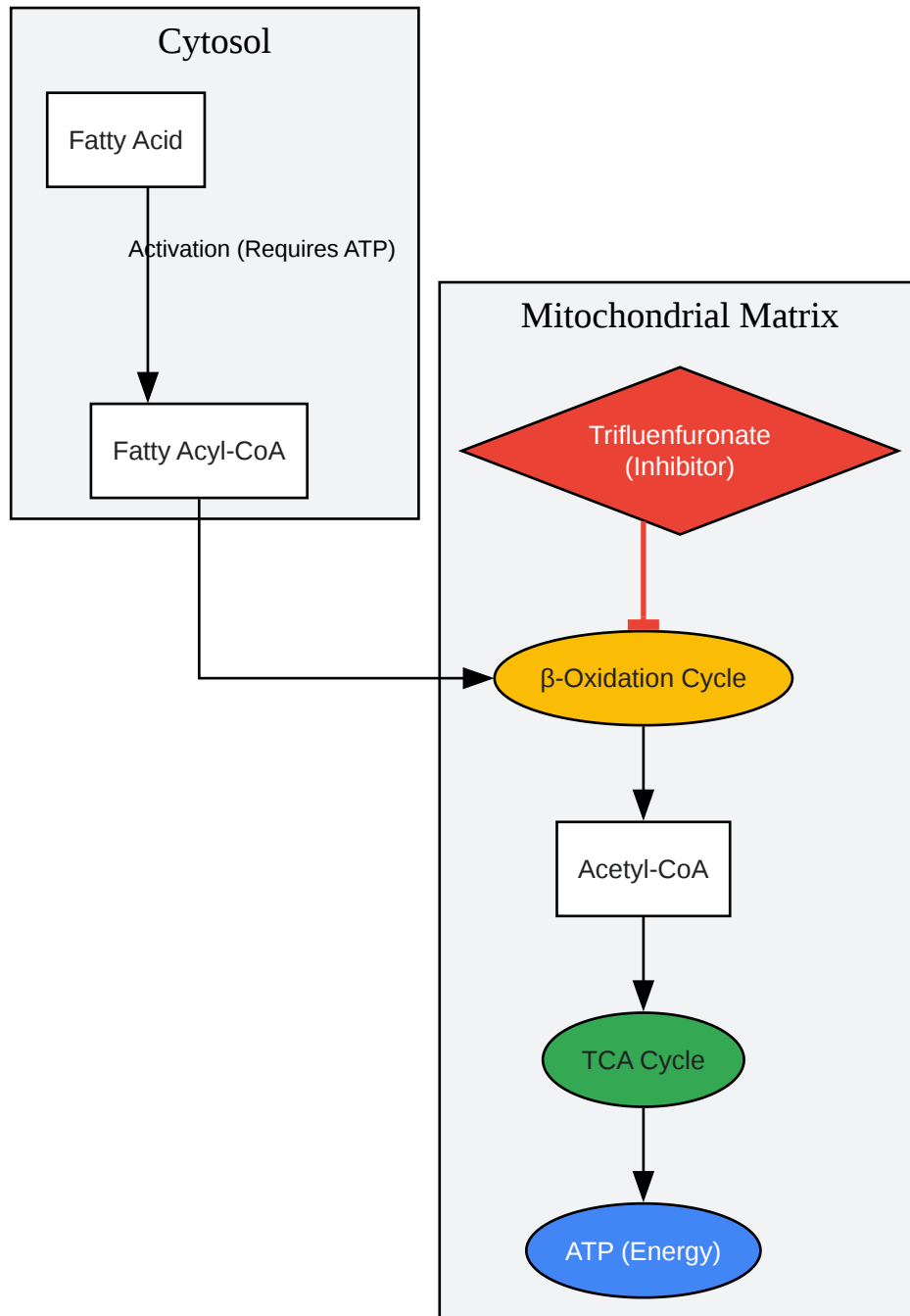
Materials and Methods:

- **Experimental Site:** A field with a history of ginseng cultivation and a confirmed infestation of *Meloidogyne incognita*. The soil type, pH, and organic matter content should be uniform across the trial area.
- **Experimental Design:** A Randomized Complete Block Design (RCBD) with four replications. Each block will contain all treatments, including an untreated control.
- **Plot Size:** Each plot will be 3 meters by 5 meters, with a 1-meter buffer zone between plots to prevent cross-contamination.
- **Treatments:**
 - T1: Untreated Control (water spray)
 - T2: **Trifluenfurionate** - Rate 1 (e.g., X L/ha)
 - T3: **Trifluenfurionate** - Rate 2 (e.g., 1.5X L/ha)
 - T4: **Trifluenfurionate** - Rate 3 (e.g., 2X L/ha)
 - T5: Standard Nematicide (e.g., Fluopyram at the recommended label rate)
- **Application:** Treatments will be applied as a soil drench prior to planting ginseng seedlings. Application volume will be calibrated to ensure uniform coverage of the soil.
- **Data Collection:**
 - **Nematode Population:** Soil samples will be collected from each plot before treatment and at 30, 60, and 90 days after treatment. The number of second-stage juveniles (J2) of *M. incognita* per 100 cm³ of soil will be determined using a standard extraction method (e.g., Baermann funnel or centrifugal flotation).
 - **Root Galling Index:** At the end of the trial (e.g., 120 days after treatment), five ginseng plants will be randomly uprooted from the central rows of each plot. The roots will be washed, and the degree of galling will be assessed on a scale of 0 to 10 (0 = no galls, 10 = severely galled).

- Plant Growth Parameters: Plant height, root length, and fresh and dry root weight of the sampled plants will be recorded.
- Yield: At harvest, the total yield of marketable ginseng roots from the central rows of each plot will be recorded.
- Statistical Analysis: Data will be subjected to Analysis of Variance (ANOVA), and treatment means will be compared using a suitable post-hoc test (e.g., Tukey's HSD) at a significance level of $p \leq 0.05$.
- Cost-Effectiveness Analysis: The cost of each treatment (pesticide cost + application cost) will be calculated. The net return for each treatment will be determined by subtracting the treatment cost from the gross return (yield multiplied by the market price of ginseng). The cost-benefit ratio will be calculated for each treatment.

Mandatory Visualizations

The following diagrams illustrate key concepts related to the evaluation of **trifluenfurinate**.



[Click to download full resolution via product page](#)

Figure 1: Simplified signaling pathway of **trifluenfuramate's** mode of action.



[Click to download full resolution via product page](#)

Figure 2: A typical experimental workflow for pesticide evaluation.



[Click to download full resolution via product page](#)

Figure 3: Logical workflow for a cost-effectiveness analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Adaptation of acaricide stress facilitates Tetranychus urticae expanding against Tetranychus cinnabarinus in China - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. A Cost-Benefit Analysis of Soil Disinfestation Methods against Root-Knot Nematodes in Mediterranean Intensive Horticulture - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. A Comprehensive Price List for Abamectin Insecticide Products \[cnagrochem.com\]](#)
- [5. journals.flvc.org \[journals.flvc.org\]](#)
- [6. agribegri.com \[agribegri.com\]](#)
- [7. Abacin Insecticide \(Abamectin 1.9% EC\) | Buy Online Rs 350 | BigHaat \[bighaat.com\]](#)
- [8. agribegri.com \[agribegri.com\]](#)
- [9. katyayanikrishidirect.com \[katyayanikrishidirect.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Ginseng \[corn.aae.wisc.edu\]](#)
- To cite this document: BenchChem. [Trifluenfuramate: A Cost-Effectiveness Analysis for Crop Protection]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12750982/docs#trifluenfuramate-a-cost-effectiveness-analysis-for-crop-protection\]](https://www.benchchem.com/product/b12750982/docs#trifluenfuramate-a-cost-effectiveness-analysis-for-crop-protection)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)